An In-Depth Technical Guide to Zinc Dicyanide: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name:	*zinc;dicyanide*
CAS No.:	*557-21-1*
Cat. No.:	*B213219*

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Abstract

This technical guide provides a comprehensive overview of zinc dicyanide ($Zn(CN)_2$), a pivotal inorganic compound with significant utility across various scientific and industrial domains. This document delves into the fundamental chemical and physical properties of zinc dicyanide, its key identifiers, and detailed protocols for its synthesis. Furthermore, it explores its critical applications in organic synthesis, notably in the Gatterman reaction and cyanosilylation of aldehydes, as well as its established role in zinc electroplating. Safety protocols and handling procedures are also thoroughly addressed, providing researchers, scientists, and drug development professionals with a holistic and practical resource.

Introduction

Zinc dicyanide is a white, solid inorganic compound with the chemical formula $Zn(CN)_2$.[1] While its primary industrial application lies in zinc electroplating, it has garnered significant interest in the realm of organic chemistry as a safer and more convenient alternative to hydrogen cyanide (HCN) in specific reactions.[1][2] Its unique structure, where zinc adopts a tetrahedral coordination environment linked by bridging cyanide ligands, results in a robust,

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polymeric framework.[1] This guide aims to provide an in-depth exploration of zinc dicyanide, from its fundamental identifiers to its practical applications, underpinned by scientific principles and established experimental protocols.

Chemical Identifiers and Physicochemical Properties

Accurate identification and understanding of the physicochemical properties of a chemical compound are paramount for its safe and effective use in a research or industrial setting. The following tables summarize the key identifiers and properties of zinc dicyanide.

Table 1: Chemical Identifiers for Zinc Dicyanide

Identifier	Value	Source(s)
CAS Number	557-21-1	[1][2][3]
PubChem CID	11186, 2734669	[1][4]
EC Number	209-162-9	[1][2]
UNII	04392RL5SR	[1]
UN Number	1713	[1]
InChI	InChI=1S/2CN.Zn/c21-2;/q2-1;+2	[1]
InChIKey	GTLDTDOJJJZVBW-UHFFFAOYSA-N	[1]
SMILES	[C-]#N.[C-]#N.[Zn+2]	[1]
Molecular Formula	C_2N_2Zn or $Zn(CN)_2$	[1][2]

Table 2: Physicochemical Properties of Zinc Dicyanide

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Property	Value	Source(s)
Molar Mass	117.444 g/mol	[1]
Appearance	White crystalline powder	[1][5]
Density	1.852 g/cm³	[1][2]
Melting Point	Decomposes at 800 °C (1470 °F)	[1][3]
Solubility in Water	0.0005 g/100 mL (20 °C)	[1]
Solubility	Insoluble in most solvents; soluble in aqueous solutions of basic ligands (e.g., hydroxide, ammonia, excess cyanide)	[1]

Synthesis of Zinc Dicyanide

The synthesis of zinc dicyanide is a relatively straightforward process, typically achieved through a double replacement reaction in an aqueous solution. However, careful control of reaction conditions is crucial to ensure high purity and yield.

Standard Laboratory Synthesis from Soluble Salts

A common and convenient method for preparing zinc dicyanide involves the reaction of a soluble zinc salt with a soluble cyanide salt.[2]

Reaction:

$ZnSO_4 + 2KCN \rightarrow Zn(CN)_2\downarrow + K_2SO_4$[2]

Experimental Protocol:

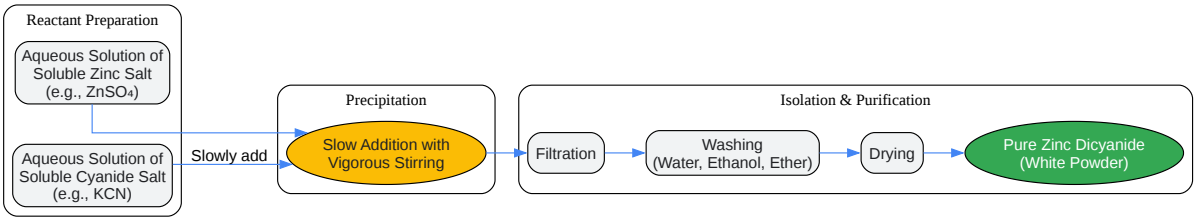
- Preparation of Reactant Solutions:
  - Prepare an aqueous solution of a soluble zinc salt, such as zinc sulfate ($ZnSO_4$) or zinc acetate ($Zn(CH_3COO)_2$). To avoid halide impurities in the final product, zinc acetate is often preferred for commercial applications.[2]

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- Prepare an aqueous solution of a soluble cyanide salt, such as potassium cyanide (KCN) or sodium cyanide (NaCN).

- Precipitation:
  - Slowly add the cyanide solution to the zinc salt solution with continuous and vigorous stirring. It is critical to add the cyanide solution to the zinc salt solution to maintain an excess of zinc ions, which prevents the formation of soluble zinc-cyanide complexes and maximizes the yield of the zinc cyanide precipitate.[6]
  - A white precipitate of zinc dicyanide will form immediately.

- Isolation and Purification:
  - Continue stirring the mixture for a sufficient period to ensure the reaction proceeds to completion.
  - Filter the white precipitate using a suitable filtration apparatus (e.g., a Büchner funnel).
  - Wash the precipitate with distilled water to remove any soluble impurities.
  - Further wash the precipitate with ethanol and then ether to facilitate drying.
  - Dry the purified zinc dicyanide in a desiccator or in an oven at a low temperature (e.g., 50°C) to obtain a fine, white powder.[7]



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Figure 1: General workflow for the laboratory synthesis of zinc dicyanide.

Key Applications in Organic Synthesis

Zinc dicyanide serves as a valuable reagent in several organic transformations, primarily as a safer, solid-state source of cyanide.

The Gatterman Reaction

The Gatterman reaction is a classic method for the formylation of aromatic compounds.[4] The traditional procedure involves the use of highly toxic and gaseous hydrogen cyanide (HCN) in the presence of a Lewis acid catalyst.[4] Zinc dicyanide offers a significant practical advantage by serving as an in-situ source of both HCN and the Lewis acid catalyst ($ZnCl_2$).[2][4]

Reaction Mechanism Overview:

$Zn(CN)_2 + 2HCl \rightarrow 2HCN + ZnCl_2$

The generated HCN then reacts with HCl to form the electrophilic species, which subsequently attacks the aromatic ring.

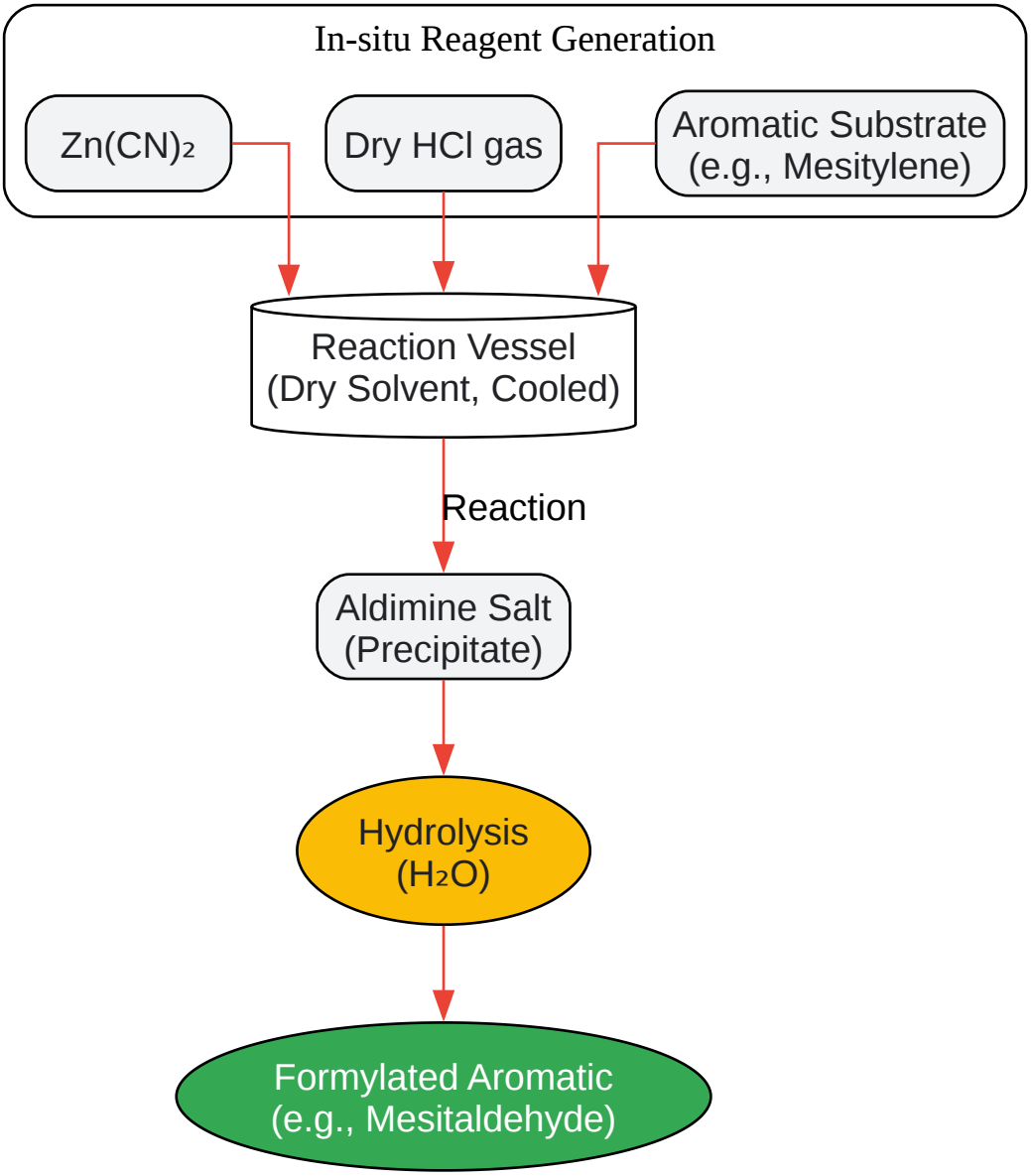
Experimental Protocol for the Synthesis of Mesitaldehyde from Mesitylene:

- Reaction Setup:
  - In a reaction vessel equipped with a mechanical stirrer and a gas inlet, place the aromatic substrate (e.g., mesitylene).
  - Add an equivalent amount of zinc dicyanide.
  - Suspend the mixture in a suitable dry, non-polar solvent such as benzene or carbon disulfide.
- Reaction Execution:
  - Cool the mixture in an ice bath.

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- Pass a stream of dry hydrogen chloride (HCl) gas through the stirred suspension.
- The reaction mixture will typically thicken as the intermediate aldimine salt precipitates.

- Workup and Isolation:
  - After the reaction is complete, hydrolyze the intermediate by adding water or dilute acid.
  - The resulting aldehyde can then be extracted with a suitable organic solvent (e.g., ether).
  - Purify the product through distillation or recrystallization.



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